

# An In-depth Technical Guide on the Physicochemical Properties of 3-Ethylheptane

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## Compound of Interest

Compound Name: 3-Ethylheptane

Cat. No.: B096521

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This technical guide provides a comprehensive overview of the boiling and melting points of **3-Ethylheptane**, a branched alkane hydrocarbon. The document collates available data, outlines general experimental methodologies for the determination of these properties, and presents the information in a structured format for ease of reference and comparison.

## Physicochemical Data Summary

The boiling and melting points of **3-Ethylheptane** have been reported with some variability across different sources. This section aggregates the available quantitative data into a clear and concise table.

Physical Property	Reported Value	Source
Boiling Point	143.1 °C	[1]
143 °C	[2]	
119 °C	[3]	
Melting Point	-115 °C	
Not Available	[2]	
Molecular Formula	C <sub>9</sub> H <sub>20</sub>	[1][2][4][5]
Molecular Weight	128.255 g/mol	[1][5]

## Experimental Protocols

While specific experimental protocols for the determination of the boiling and melting points of **3-Ethylheptane** are not detailed in the reviewed literature, this section outlines generalized and widely accepted methodologies for determining these physical constants for organic compounds such as alkanes.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical constant at a given pressure.

Apparatus:

- A heating apparatus (e.g., oil bath, heating mantle, or a Mel-Temp apparatus)
- A small test tube or a Thiele tube
- A thermometer calibrated for the expected temperature range
- A capillary tube, sealed at one end
- Boiling chips

#### General Procedure:

- A small sample of **3-Ethylheptane** (a few milliliters) is placed in the test tube with a boiling chip to ensure smooth boiling.
- The thermometer is positioned in the test tube such that the bulb is just above the surface of the liquid.
- The apparatus is gently heated.
- The temperature at which the liquid boils and its vapor condenses on the thermometer bulb, resulting in a constant temperature reading, is recorded as the boiling point. The atmospheric pressure should also be recorded as boiling points are pressure-dependent.<sup>[6][7]</sup>

## Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs over a narrow temperature range. Given that **3-Ethylheptane** has a very low melting point, a specialized low-temperature apparatus is required.

#### Apparatus:

- A melting point apparatus with a cooling stage (e.g., a cryostat)
- A capillary tube
- A low-temperature thermometer

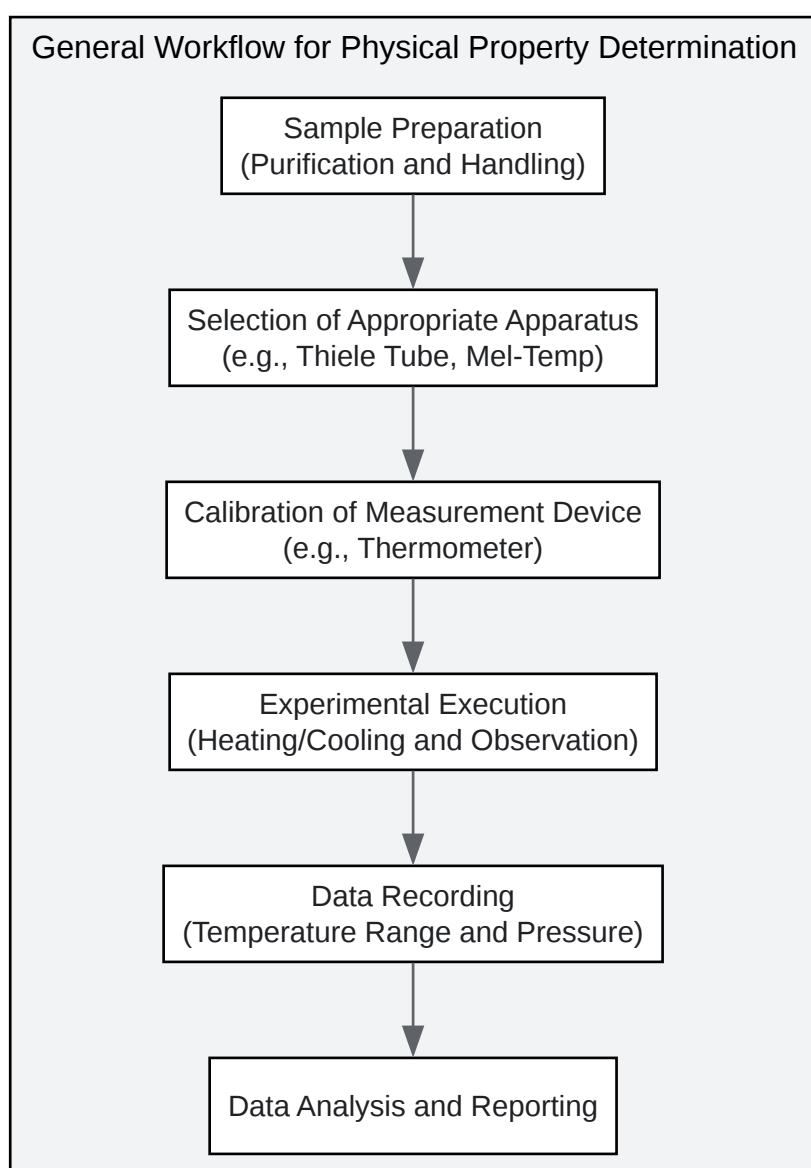
#### General Procedure:

- A small, finely powdered sample of solidified **3-Ethylheptane** is packed into a capillary tube.
- The capillary tube is placed in the melting point apparatus.
- The sample is cooled to a temperature well below its expected melting point.
- The temperature is then slowly raised at a controlled rate (e.g., 1-2 °C per minute).

- The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample has melted is recorded as the melting point range.[6]

## Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the boiling and melting points of a chemical substance like **3-Ethylheptane**.



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Caption: A generalized workflow for determining the boiling and melting points.

## Signaling Pathways and Biological Activity

As a simple, non-polar hydrocarbon, **3-Ethylheptane** is not known to be involved in any biological signaling pathways. Its primary relevance in a biological context would be related to its toxicological properties at high concentrations, consistent with other volatile alkanes, rather than specific biochemical interactions.

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## References

- 1. 3-ethylheptane [chemister.ru]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 3-ethylheptane [stenutz.eu]
- 4. 3-Ethylheptane | C<sub>9</sub>H<sub>20</sub> | CID 51806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [guidechem.com]
- 6. alnoor.edu.iq [alnoor.edu.iq]
- 7. chem.libretexts.org [chem.libretexts.org]
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